A Comprehensive Technical Guide to 3-Iodobenzyl Bromide for Advanced Research Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Iodobenzyl bromide*
CAS No.:	*49617-83-6*
Cat. No.:	*B1302191*

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This guide provides an in-depth overview of **3-Iodobenzyl bromide**, a versatile reagent for researchers, medicinal chemists, and drug development professionals. It covers its commercial availability, key chemical properties, safety and handling protocols, and detailed applications in organic synthesis, including its role in the preparation of advanced pharmaceutical intermediates.

Core Properties and Commercial Availability

3-Iodobenzyl bromide, with the chemical formula C_7H_6BrI, is a halogenated hydrocarbon that serves as a valuable building block in organic synthesis.[1][2] Its structure features a benzyl bromide moiety substituted with an iodine atom at the meta position. This unique combination of two different halogens on the aromatic ring system imparts distinct reactivity profiles, making it a strategic choice for multi-step synthetic routes.

Table 1: Physicochemical Properties of **3-Iodobenzyl Bromide**

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Property	Value	Source
CAS Number	49617-83-6	[2][3]
Molecular Weight	296.93 g/mol	[1][2]
Appearance	White to pale orange or brown crystalline powder	[4]
Melting Point	46-51 °C	[3]
Boiling Point	106 °C at 1 mmHg	
Solubility	Soluble in toluene	
InChI Key	BACZSVQZBSCWIG-UHFFFAOYSA-N	[3]

Commercial Suppliers

3-Iodobenzyl bromide is readily available from several major chemical suppliers, ensuring a stable supply for research and development purposes. The typical purity offered is around 95%, which is suitable for most synthetic applications.

Table 2: Prominent Commercial Suppliers of **3-Iodobenzyl Bromide**

Supplier	Product Number (Example)	Purity
Sigma-Aldrich	427691	95%
Fisher Scientific	AC4276910050	95%
TCI Chemicals	I0603	>97.0% (GC)
SynQuest Labs	1700-S-X1	Not specified
Pharmaffiliates	Not applicable	Reference Standard

Safety, Handling, and Storage

Due to its chemical nature, **3-Iodobenzyl bromide** is classified as a hazardous substance and requires careful handling to ensure laboratory safety.

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Hazard Identification and Precautionary Measures

3-Iodobenzyl bromide is corrosive and causes severe skin burns and eye damage.[1][4] It is also a lachrymator, meaning it can cause tearing.[1] Inhalation may lead to respiratory irritation.[5]

Table 3: GHS Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity	GHS07	Danger	H335: May cause respiratory irritation

When handling this reagent, it is imperative to use appropriate personal protective equipment (PPE), including:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and, if necessary, an apron or full-body suit.
- Respiratory Protection: Work in a well-ventilated fume hood. For higher concentrations, a respirator with an appropriate cartridge is recommended.[1]

First Aid Measures

In case of exposure, immediate action is critical:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1]

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- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

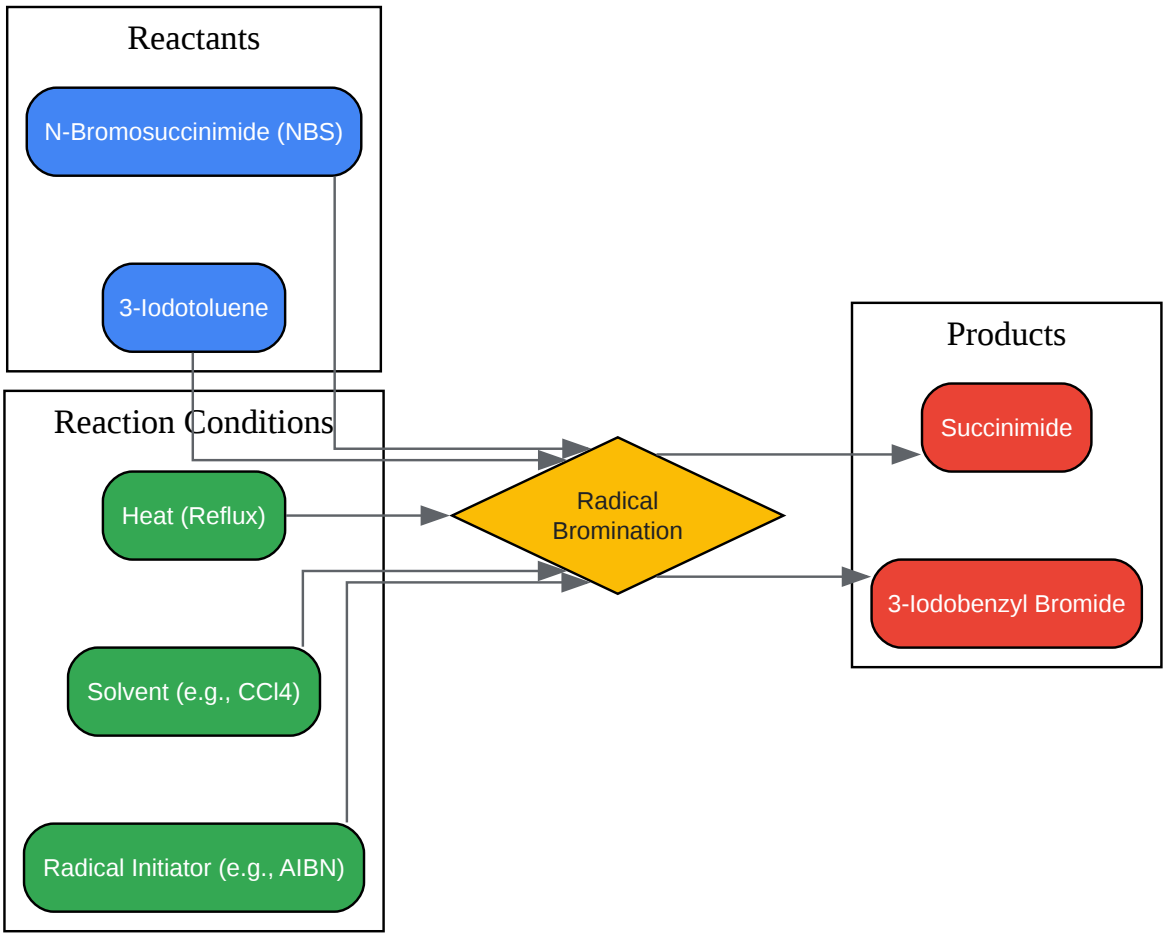
Storage Recommendations

Store **3-Iodobenzyl bromide** in a tightly sealed container in a cool, dry, and well-ventilated area. It should be kept away from incompatible materials such as strong oxidizing agents.[5] For long-term storage, refrigeration (2-8°C) is recommended to maintain its stability.

Synthesis of **3-Iodobenzyl Bromide**

The most common laboratory-scale synthesis of **3-Iodobenzyl bromide** involves the radical bromination of 3-iodotoluene.[6] This reaction is typically initiated by light or a radical initiator.

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Caption: Synthetic workflow for **3-Iodobenzyl bromide**.

A general procedure involves dissolving 3-iodotoluene in a suitable solvent like carbon tetrachloride, followed by the addition of N-bromosuccinimide (NBS) and a catalytic amount of a radical initiator such as azobisisobutyronitrile (AIBN). The reaction mixture is then heated to reflux until the reaction is complete, which can be monitored by techniques like TLC or GC. After cooling, the succinimide byproduct is filtered off, and the solvent is removed under reduced pressure. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **3-Iodobenzyl bromide**.

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Applications in Organic Synthesis and Drug Development

3-Iodobenzyl bromide is a valuable reagent in the synthesis of a variety of organic molecules, particularly in the development of novel therapeutic agents.

Derivatization Reagent for Thiouracils

In analytical chemistry, **3-Iodobenzyl bromide** is employed as a derivatizing agent for the detection of thiouracils in biological samples.[6] Thiouracils are a class of thyreostatic drugs, and their detection is crucial for food safety. The derivatization reaction with **3-Iodobenzyl bromide** improves their chromatographic properties and detection sensitivity in techniques like liquid chromatography-mass spectrometry (LC-MS).

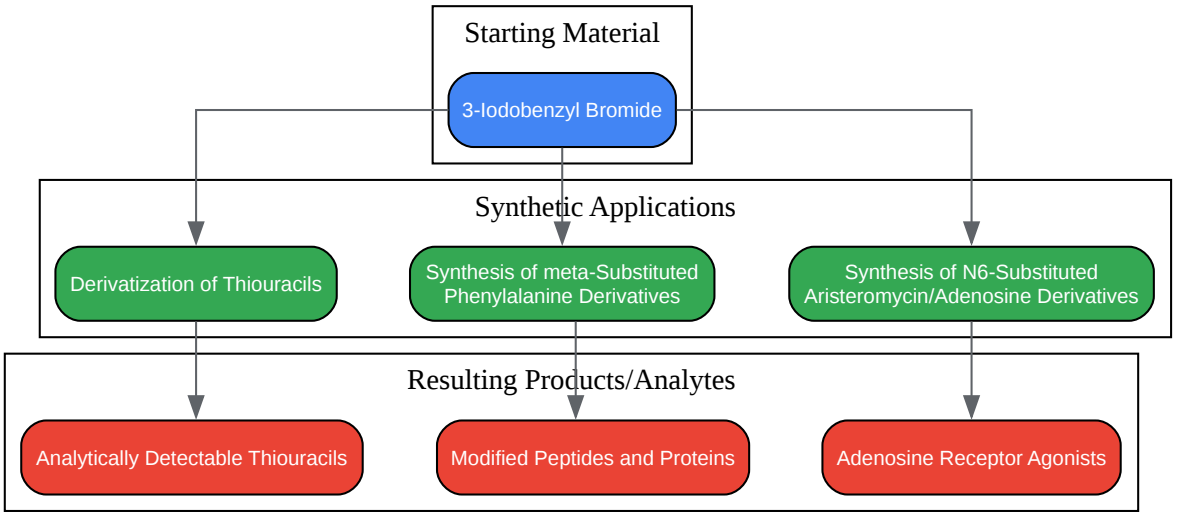
Synthesis of meta-Substituted Phenylalanine Derivatives

A significant application of **3-Iodobenzyl bromide** is in the synthesis of non-natural amino acids, such as meta-substituted phenylalanine derivatives.[3] These modified amino acids are of great interest in peptide and protein engineering, as they can introduce unique functionalities and properties. The synthesis typically involves the alkylation of a glycine enolate equivalent with **3-Iodobenzyl bromide**.

Synthesis of N^6-Substituted Aristeromycin and Adenosine Derivatives

3-Iodobenzyl bromide is also utilized in the synthesis of potent and selective adenosine receptor agonists, such as (N)-methanocarba-N^6-(3-iodobenzyl)adenosine and other N^6-substituted aristeromycin derivatives.[3] These compounds are important tools for studying the physiological roles of adenosine receptors and have potential therapeutic applications in various diseases. The synthesis involves the N-alkylation of the corresponding amine precursor with **3-Iodobenzyl bromide**.

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Caption: Key synthetic applications of **3-Iodobenzyl bromide**.

Conclusion

3-Iodobenzyl bromide is a commercially available and versatile reagent with significant applications in organic synthesis and drug discovery. Its unique reactivity allows for the introduction of the 3-iodobenzyl moiety into a wide range of molecules, facilitating the development of novel compounds with potential therapeutic and analytical value. Proper handling and storage are essential to ensure the safety of researchers and the integrity of the reagent. This guide provides a foundational understanding for scientists and professionals to effectively and safely utilize **3-Iodobenzyl bromide** in their research endeavors.

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